

# 5-Bromo-2-nitrophenol physical properties

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## Compound of Interest

Compound Name: **5-Bromo-2-nitrophenol**

Cat. No.: **B022722**

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An In-depth Technical Guide to the Physical Properties of **5-Bromo-2-nitrophenol**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Bromo-2-nitrophenol** is a halogenated nitroaromatic compound that serves as a versatile intermediate in organic synthesis.<sup>[1]</sup> Its distinct chemical structure, featuring a bromine atom and a nitro group on a phenol backbone, makes it a valuable building block for the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.<sup>[1]</sup> This guide provides a comprehensive overview of the core physical properties of **5-Bromo-2-nitrophenol**, detailed experimental protocols for its synthesis and characterization, and a visual representation of its synthetic pathway.

## Core Physical and Chemical Properties

The physical and chemical characteristics of **5-Bromo-2-nitrophenol** are fundamental to its application in research and development. These properties have been determined through various analytical techniques and computational predictions.

Property	Value	Source
CAS Number	27684-84-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrNO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	218.00 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Pale yellow to green crystalline solid/powder	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	40-47 °C	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	264.6 ± 20.0 °C (Predicted)	<a href="#">[7]</a> <a href="#">[8]</a>
Density	1.881 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[7]</a> <a href="#">[8]</a>
Solubility	Soluble in ethyl acetate and methanol	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
pKa	6.08 ± 0.13 (Predicted)	<a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocols

### Synthesis of 5-Bromo-2-nitrophenol from 3-Bromophenol

A common method for the synthesis of **5-Bromo-2-nitrophenol** involves the nitration of 3-bromophenol.[\[7\]](#)[\[9\]](#)

#### Materials:

- 3-Bromophenol (49.35 g, 285 mmol)
- Potassium nitrate (51.5 g, 509 mmol)
- Concentrated sulfuric acid (32.6 mL)
- Water (105 mL for reaction, 350 mL for dilution)
- Ether

- Saturated saline solution
- Anhydrous sodium sulfate
- Silica gel
- Hexane
- Ethyl acetate

Procedure:

- A solution of potassium nitrate (51.5 g) in a mixture of concentrated sulfuric acid (32.6 mL) and water (105 mL) is prepared and cooled to 10 °C.[7][9]
- 3-Bromophenol (49.35 g) is added dropwise to the stirred solution, maintaining the temperature at approximately 10 °C.[7][9]
- After the addition is complete, the reaction mixture is stirred at room temperature for an additional 2 hours.[7][9]
- The reaction is quenched by diluting the mixture with 350 mL of water.[7][9]
- The product is extracted from the aqueous solution using ether.[7][9]
- The combined organic layers are washed with a saturated saline solution, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.[7][9]
- The resulting crude product is purified by flash column chromatography on silica gel, using a hexane/ethyl acetate (19:1) mixture as the eluent, to yield **5-bromo-2-nitrophenol** as a yellow-green solid.[7][9]

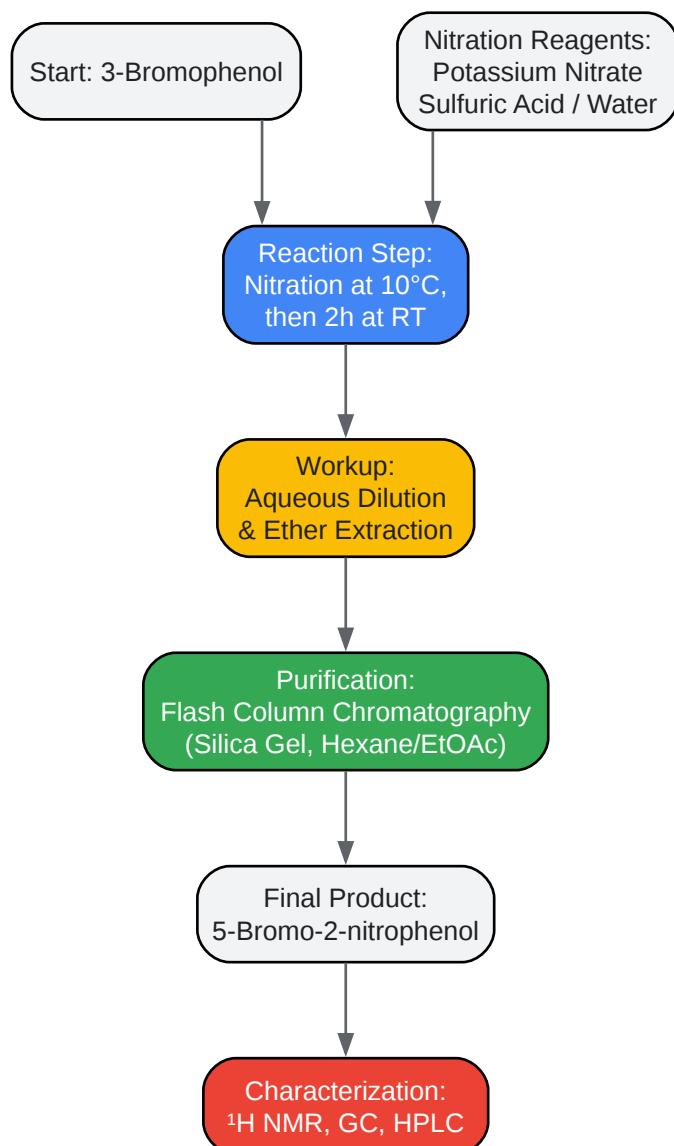
## Characterization and Purity Analysis

The identity and purity of the synthesized **5-Bromo-2-nitrophenol** are confirmed using various analytical methods.

- Nuclear Magnetic Resonance ( $^1\text{H}$  NMR): The structure is confirmed by  $^1\text{H}$  NMR spectroscopy. In DMSO-d6, the expected signals are:  $\delta$  11.44 (s, 1H), 7.84 (d,  $J$  = 8.7 Hz, 1H), 7.33 (d,  $J$  = 2.1 Hz, 1H), and 7.18 (dd,  $J$  = 8.7, 2.1 Hz, 1H).[7][9]
- Gas Chromatography (GC): Purity is often assessed by GC, with purities typically greater than 98.0% being reported.
- High-Performance Liquid Chromatography (HPLC): HPLC is another method used to determine purity, with reported values often exceeding 95.0%. [6]

## Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Bromo-2-nitrophenol**.



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Caption: Synthesis workflow for **5-Bromo-2-nitrophenol**.

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